

# ZIn005 Administration Guide for Cell Culture Experiments

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## Compound of Interest

Compound Name: ZIn005

Cat. No.: B1684406

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## Introduction

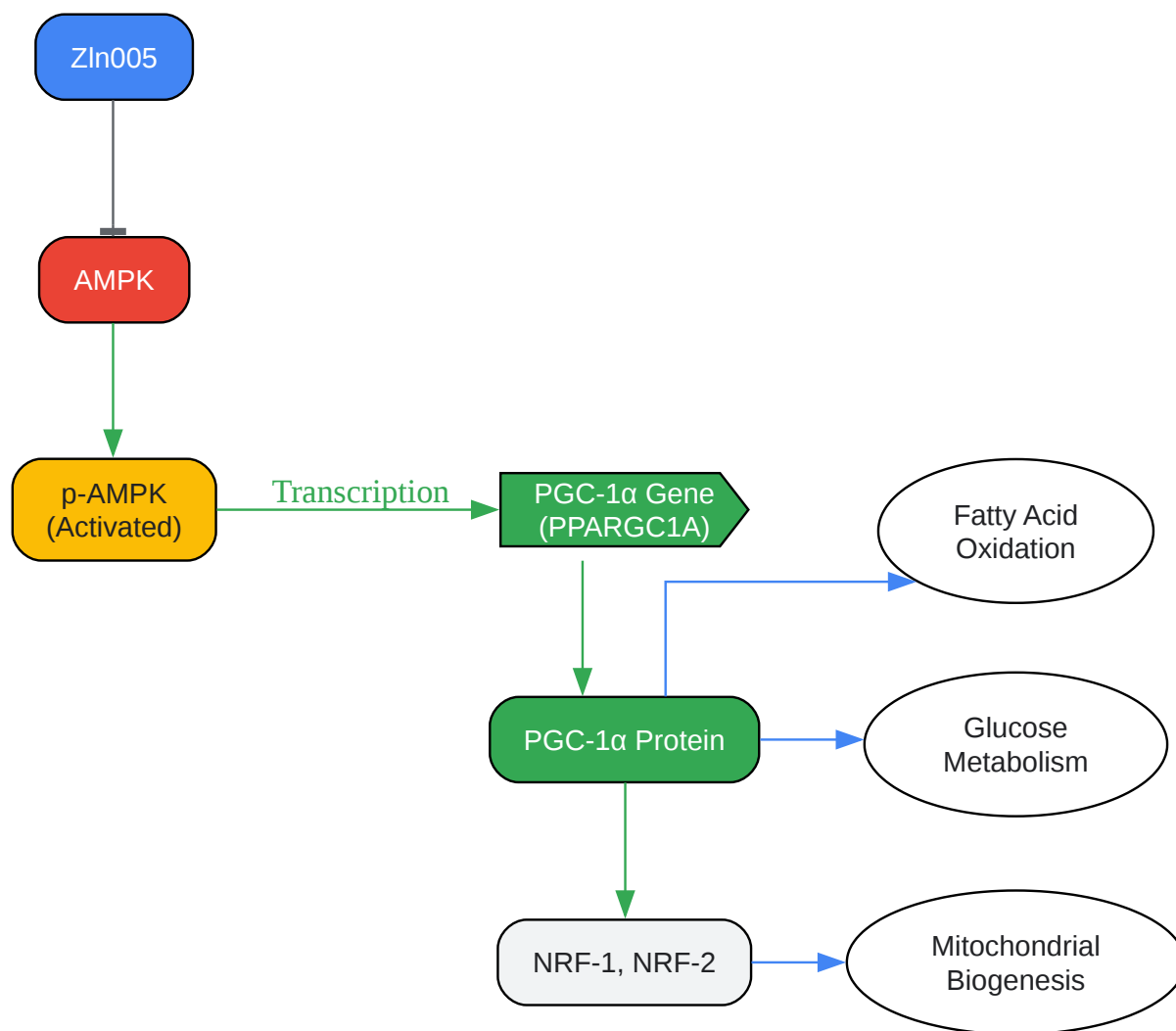
**ZIn005** is a small molecule that acts as a potent and selective transcriptional activator of Peroxisome proliferator-activated receptor-gamma coactivator-1 alpha (PGC-1 $\alpha$ ).<sup>[1]</sup> PGC-1 $\alpha$  is a master regulator of mitochondrial biogenesis, energy metabolism, and the cellular stress response.<sup>[2][3]</sup> Dysregulation of PGC-1 $\alpha$  has been implicated in various metabolic diseases, including type 2 diabetes, as well as in neurodegenerative disorders and cardiovascular conditions. **ZIn005** has been shown to increase the expression of PGC-1 $\alpha$  and its downstream target genes, leading to enhanced mitochondrial function, improved glucose uptake, and increased fatty acid oxidation in various cell types.<sup>[1]</sup> These attributes make **ZIn005** a valuable tool for studying cellular metabolism and a potential therapeutic agent for metabolic and mitochondrial-related diseases.

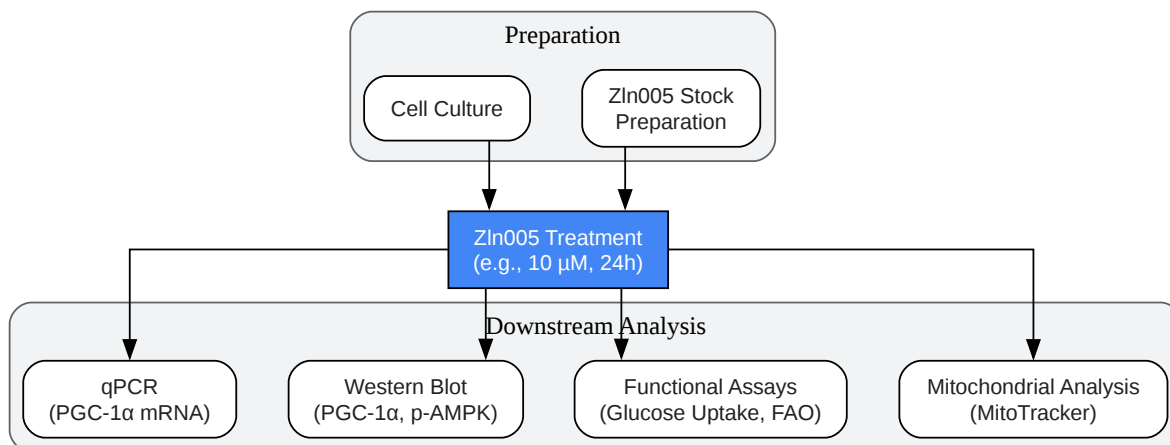
This guide provides detailed protocols for the administration of **ZIn005** in cell culture experiments, along with methods for assessing its biological effects.

## Mechanism of Action

**ZIn005** upregulates the transcription of the PPARGC1A gene (encoding PGC-1 $\alpha$ ). This action is mediated, at least in part, through the activation of AMP-activated protein kinase (AMPK).<sup>[1]</sup> <sup>[4]</sup> Activated AMPK can phosphorylate transcription factors that promote the expression of

PGC-1 $\alpha$ . Subsequently, PGC-1 $\alpha$  co-activates nuclear respiratory factors (NRF-1 and NRF-2) and other transcription factors to stimulate the expression of genes involved in mitochondrial biogenesis (e.g., mitochondrial transcription factor A, TFAM), fatty acid oxidation, and glucose metabolism.<sup>[2][4]</sup>





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## References

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